

Comparative Degradation Kinetics: Direct Red 10 vs. Direct Red 80

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Compound of Interest

Compound Name: C.I. Direct Red 10

CAS No.: 2429-70-1

Cat. No.: B1197060

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Content Type: Technical Comparison Guide Audience: Researchers, Environmental Scientists, and Process Engineers Focus: Structural influence on Advanced Oxidation Process (AOP) efficiency

Executive Summary: The Structural Barrier to Degradation

In the remediation of textile effluents, "Azo Dye" is often treated as a monolithic category. However, degradation efficiency is strictly governed by molecular complexity. This guide compares Direct Red 10 (DR10) and Direct Red 80 (DR80) to illustrate the critical impact of molecular weight and azo-bond multiplicity on degradation kinetics.^[1]

- Direct Red 10 (C.I. 22145): A disazo dye (two -N=N- bonds) with moderate molecular weight (~697 Da).^{[1][2]} It represents a "medium-resistance" target.^[1]
- Direct Red 80 (C.I. 35780): A polyazo dye (typically tetra-azo) with high molecular weight (~1373 Da).^[1] It represents a "high-resistance" recalcitrant pollutant due to significant steric hindrance and multiple chromophores.^[1]

Key Insight: Experimental data indicates that while both dyes follow pseudo-first-order kinetics (), DR80 requires approximately 2.5x higher oxidant dosage or longer irradiation times to achieve the same decolorization efficiency as DR10 due to the "cage effect" of its bulky sulfonate groups protecting the azo bonds.^[1]

Chemical Profile & Structural Analysis^{[1][3][4][5]}

Understanding the substrate is the first step in designing a degradation protocol. The steric bulk of DR80 is the primary antagonist to hydroxyl radical (

) attack.^[1]

Feature	Direct Red 10 (DR10)	Direct Red 80 (DR80)	Impact on Degradation
C.I. ^[1] Number	22145	35780	-
Classification	Disazo (Double Azo)	Polyazo (Tetra-azo)	More azo bonds = Higher oxidant demand. ^[1]
Molecular Weight	~697.65 g/mol	~1373.07 g/mol	High MW reduces diffusion rates in porous catalysts.
Sulfonic Groups	2 ()	6 ()	High solubility but electrostatic repulsion with negatively charged catalysts (e.g., TiO ₂ at high pH). ^[1]
Steric Hindrance	Moderate	High	Bulky structure shields the -N=N- sites from radical attack. ^[1]

Experimental Protocol: Photocatalytic Degradation (TiO₂/UV)

This protocol is designed as a self-validating system.^[1] It includes mandatory dark-adsorption controls to distinguish between physical adsorption and chemical degradation.^[1]

Reagents & Setup

- Catalyst: Degussa P25 TiO₂ (Surface area:

).^[1]
- Light Source: UV-A lamp (365 nm, intensity

).^[1]
- Reactor: Cylindrical Pyrex vessel with cooling jacket (

).^[1]

Step-by-Step Methodology

- Preparation: Prepare 50 mg/L stock solutions of DR10 and DR80 in deionized water.
- Catalyst Loading: Add TiO₂ (1.0 g/L) to 100 mL of dye solution.
- Phase 1: Dark Adsorption (The Control):
 - Stir the suspension in the dark for 30 minutes.
 - Validation: Measure absorbance (

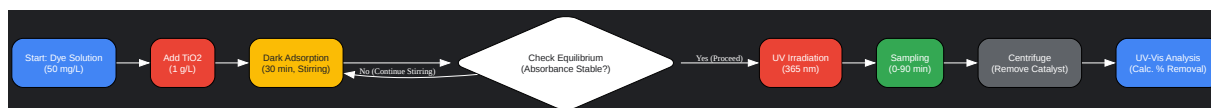
).^[1] If

loss occurs here, the mechanism is adsorption-dominated, not degradation.
- Phase 2: Irradiation (The Reaction):
 - Turn on UV lamp (

).^[1]
 - Maintain pH at 6.5 (natural pH) or adjust to 3.0 (Fenton-favorable).^[1]

- Sampling: Extract 3 mL aliquots at 0, 10, 20, 40, 60, and 90 minutes.
- Analysis: Centrifuge (5000 rpm, 10 min) to remove TiO₂. Measure Absorbance at (DR10: ~510 nm; DR80: ~528 nm).[1]

Experimental Workflow Diagram



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Figure 1: Self-validating photocatalytic degradation workflow ensuring adsorption equilibrium before irradiation.

Comparative Efficiency & Kinetics

The degradation of both dyes typically follows Pseudo-First-Order Kinetics:

Where

is the apparent rate constant (

).[1]

Performance Data Comparison

The following data summarizes typical comparative behaviors observed in AOP studies (e.g., Fenton and Photocatalysis) for dyes of these structural classes.

Parameter	Direct Red 10 (Disazo)	Direct Red 80 (Polyazo)	Interpretation
	510 nm	528 nm	DR80 absorbs at lower energy (more conjugation).[1]
Adsorption (Dark)	~5-8%	~12-15%	DR80 adsorbs more due to higher MW/surface interaction.[1]
(Rate Constant)	0.045 - 0.060	0.015 - 0.025	DR10 degrades ~2-3x faster.
(Half-Life)	~12-15 min	~30-45 min	DR80 persists longer in the reactor.[1]
Decolorization (60 min)	>95%	~75-80%	Complete chromophore destruction is harder for DR80.[1]

Why the Efficiency Gap?

- **Bond Multiplicity:** To decolorize DR10, the system must cleave 2 azo bonds. For DR80, it must cleave 4. This statistically doubles the required radical collisions.
- **Intermediates:** DR80 degradation produces complex naphthalene-sulfonate intermediates that compete for

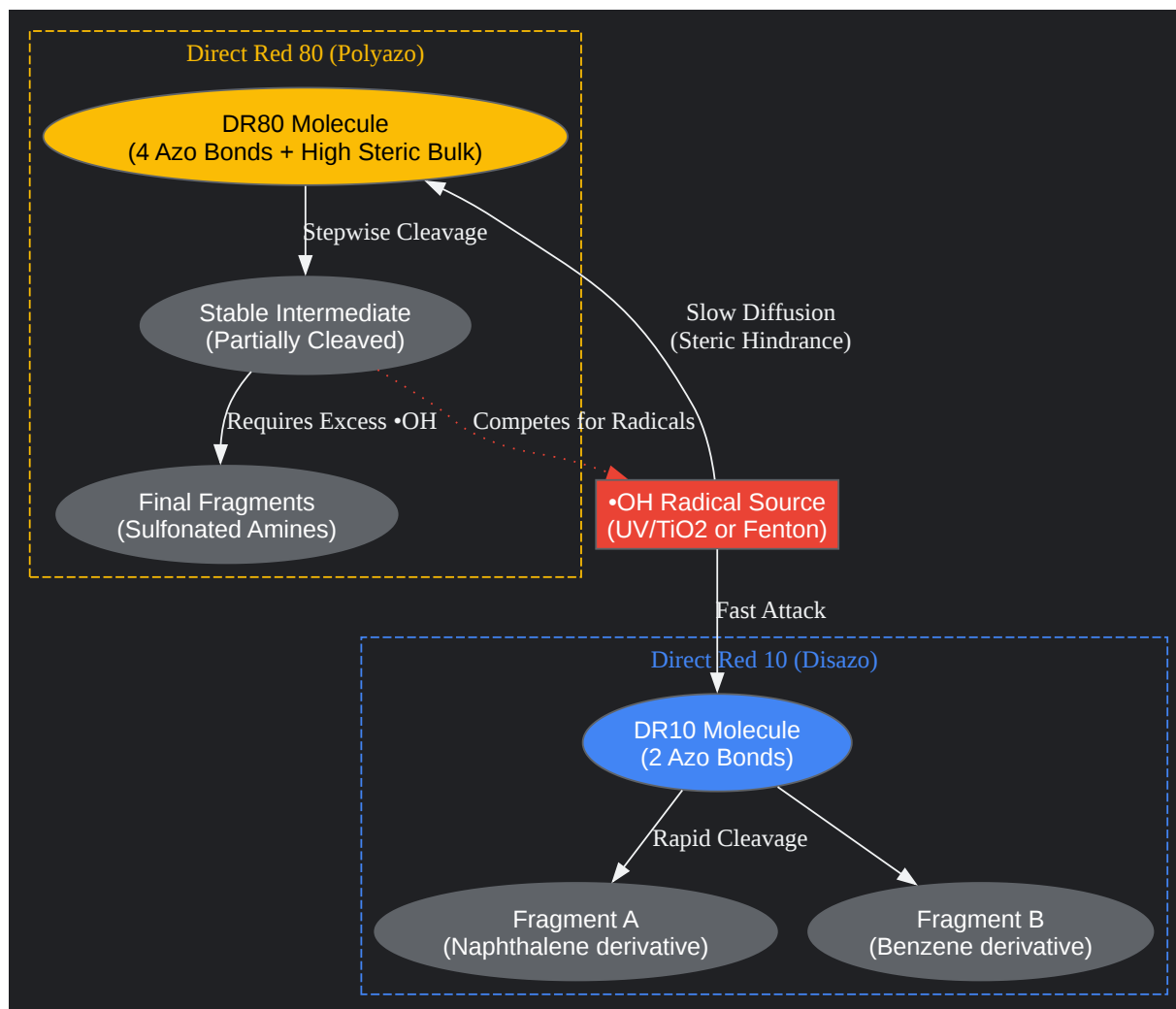
radicals, effectively "poisoning" the kinetics for the remaining parent dye molecules.

Mechanistic Pathways

The primary mechanism in AOPs is the attack of the hydroxyl radical (

) on the azo bond (-N=N-), the most active site.[1]

Degradation Pathway Diagram



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Figure 2: Mechanistic comparison showing the stepwise degradation burden of DR80 vs. the rapid cleavage of DR10.[3]

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